

Ethyl cyclopentyl(oxo)acetate chemical structure and IUPAC name.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl cyclopentyl(oxo)acetate*

Cat. No.: *B041571*

[Get Quote](#)

An In-depth Technical Guide to Ethyl Cyclopentyl(oxo)acetate

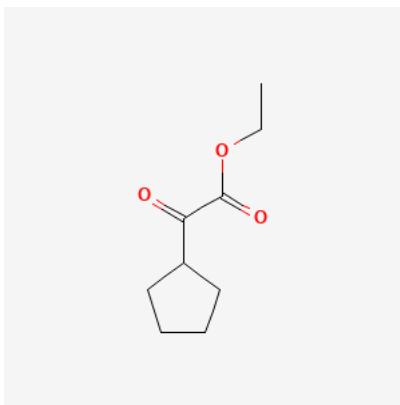
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl cyclopentyl(oxo)acetate**, a key chemical intermediate in the pharmaceutical and fine chemical industries. This document outlines its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and its primary applications in drug development.

Chemical Structure and IUPAC Name

Ethyl cyclopentyl(oxo)acetate, also known by its IUPAC name ethyl 2-cyclopentyl-2-oxoacetate, is an alpha-keto ester. Its structure consists of a cyclopentyl ring attached to the alpha-carbon of an ethyl glyoxylate molecule.

Structure:



(Image Source: PubChem CID 10953950)

Synonyms and Identifiers:

- α -Oxo-cyclopentaneacetic Acid Ethyl Ester
- Cyclopentyl-oxo-acetic acid ethyl ester
- Ethyl cyclopentylglyoxylate
- Ethyl cyclopentylpyruvate
- CAS Number: 33537-18-7
- Molecular Formula: C₉H₁₄O₃
- SMILES: CCOC(=O)C(=O)C1CCCC1
- InChI: 1S/C9H14O3/c1-2-12-9(11)8(10)7-5-3-4-6-7/h7H,2-6H2,1H3

Physicochemical and Pharmacokinetic Data

The properties of ethyl 2-cyclopentyl-2-oxoacetate make it a versatile reagent in organic synthesis. A summary of its key quantitative data is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	170.21 g/mol	[1] [2]
Appearance	Pale yellow liquid	
Boiling Point	245.8 °C	[1]
Density	1.1 ± 0.1 g/cm³	
Purity	≥95-99% (by HPLC)	
Storage Conditions	2-8°C, Refrigerator	[3] [4]

Experimental Protocols

The synthesis of ethyl 2-cyclopentyl-2-oxoacetate is most effectively achieved via a Grignard reaction, a fundamental carbon-carbon bond-forming reaction. This involves the reaction of a cyclopentylmagnesium halide with diethyl oxalate.

Method: Grignard Reaction

This protocol is based on established Grignard reaction principles for the synthesis of α -keto esters.

Materials:

- Magnesium turnings
- Iodine crystal (as an initiator)
- Anhydrous diethyl ether or Tetrahydrofuran (THF)
- Cyclopentyl bromide
- Diethyl oxalate
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

Protocol:

Part A: Preparation of Cyclopentylmagnesium Bromide (Grignard Reagent)

- All glassware must be oven-dried and assembled under an inert atmosphere (e.g., nitrogen or argon) to exclude moisture.
- Place magnesium turnings in a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer.
- Add a small crystal of iodine to the flask.
- Add a small volume of a solution of cyclopentyl bromide in anhydrous diethyl ether (from the dropping funnel) to the magnesium.
- The reaction is initiated by gentle warming or the addition of the iodine crystal, which will be indicated by the disappearance of the iodine color and the formation of a cloudy solution.
- Once the reaction has started, add the remaining cyclopentyl bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture until most of the magnesium has been consumed. The resulting grey-black solution is the Grignard reagent, cyclopentylmagnesium bromide.

Part B: Reaction with Diethyl Oxalate

- Cool the Grignard reagent solution in an ice bath.
- Prepare a solution of diethyl oxalate in anhydrous diethyl ether.
- Add the diethyl oxalate solution dropwise to the cooled and stirred Grignard reagent. An exothermic reaction will occur, and a precipitate may form.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours to ensure the reaction goes to completion.

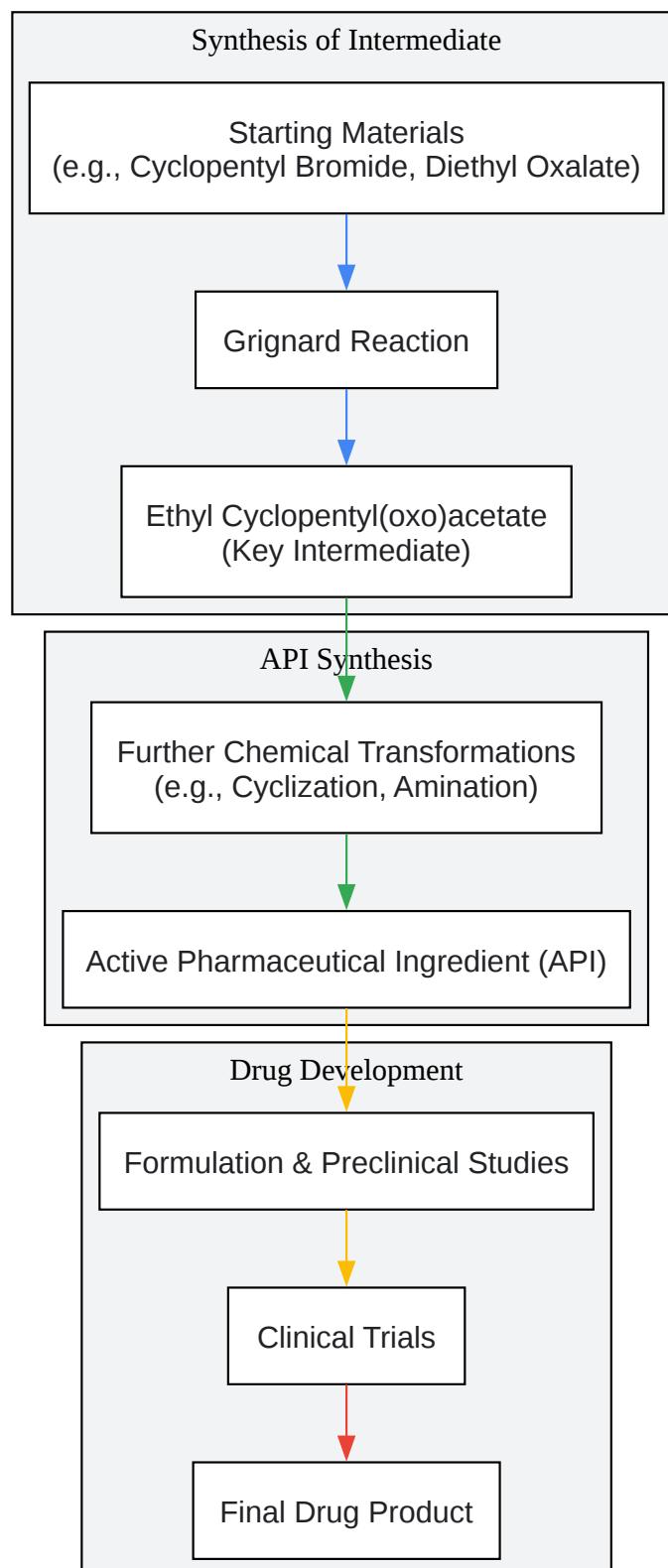
Part C: Work-up and Purification

- Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of 1 M HCl to dissolve the magnesium salts.
- Transfer the mixture to a separatory funnel. The organic layer contains the desired product.
- Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure ethyl 2-cyclopentyl-2-oxoacetate.

Role in Drug Development and Synthesis

Ethyl 2-cyclopentyl-2-oxoacetate is a crucial building block in the synthesis of various Active Pharmaceutical Ingredients (APIs).^{[5][6]} Its bifunctional nature (a ketone and an ester) allows for a wide range of subsequent chemical transformations, making it a valuable intermediate in the construction of more complex molecular architectures.

The following diagram illustrates the logical workflow of utilizing ethyl 2-cyclopentyl-2-oxoacetate in a typical drug development pipeline.



[Click to download full resolution via product page](#)

Caption: Workflow of **Ethyl Cyclopentyl(oxo)acetate** in API Synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. adichemistry.com [adichemistry.com]
- 3. Question 8 In the following sequence of reactions, identify the major pro.. [askfilo.com]
- 4. The Mechanism of Formation of Grignard Reagents: The Rate of Reaction of Cyclopentyl Bromide with Magnesium is Transport-Limited in Diethyl Ether | Whitesides Research Group [gmwgroup.harvard.edu]
- 5. Ethyl 2-Cyclopentyl-2-oxoacetate | 33537-18-7 | IBA53718 [biosynth.com]
- 6. athabascau.ca [athabascau.ca]
- To cite this document: BenchChem. [Ethyl cyclopentyl(oxo)acetate chemical structure and IUPAC name.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b041571#ethyl-cyclopentyl-oxo-acetate-chemical-structure-and-iupac-name>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com